

Application Notes and Protocols: Preparation of Standard Iron(III) Chloride Hexahydrate Solution

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Compound of Interest

Compound Name: *Iron(3+);chloride;hexahydrate*

Cat. No.: *B15795173*

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Introduction

Iron(III) chloride hexahydrate ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$) is a deliquescent solid that is highly soluble in water, forming a strongly acidic solution. It is a crucial reagent in various scientific disciplines, including biomedical research and drug development, where it is utilized as a catalyst, an oxidizing agent, and in assays for determining various analytes. Accurate preparation of standard solutions of Iron(III) chloride hexahydrate is paramount for the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation of a standard aqueous solution of Iron(III) chloride hexahydrate.

Chemical and Physical Properties

A summary of the key chemical and physical properties of Iron(III) chloride hexahydrate is presented in Table 1.

Property	Value
Chemical Formula	$\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ [1][2]
Molecular Weight	270.30 g/mol [1][2][3]
Appearance	Yellow to brown crystalline solid
Solubility in Water	Highly soluble
Melting Point	Approximately 37 °C
Density	Approximately 1.82 g/cm ³

Health and Safety Precautions

Iron(III) chloride hexahydrate is a corrosive and harmful substance.[4] It can cause serious skin irritation and eye damage.[3][4] Ingestion is harmful.[4] Therefore, strict adherence to safety protocols is mandatory.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles or a face shield, and chemical-resistant gloves.[1][3][4]
- Handling: Handle the solid and its solutions in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of dust or aerosols.[1][3] Avoid contact with skin and eyes.[1][3][5] Do not eat, drink, or smoke in the work area.[4][5]
- First Aid:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][3] Seek medical attention if irritation persists.[1]
 - Eye Contact: Immediately rinse cautiously with water for several minutes.[1][3] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1][3]
 - Ingestion: Rinse mouth with water and drink plenty of milk.[6] Do not induce vomiting. Call a poison control center or doctor immediately.[1]

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
 - Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.
- [5]

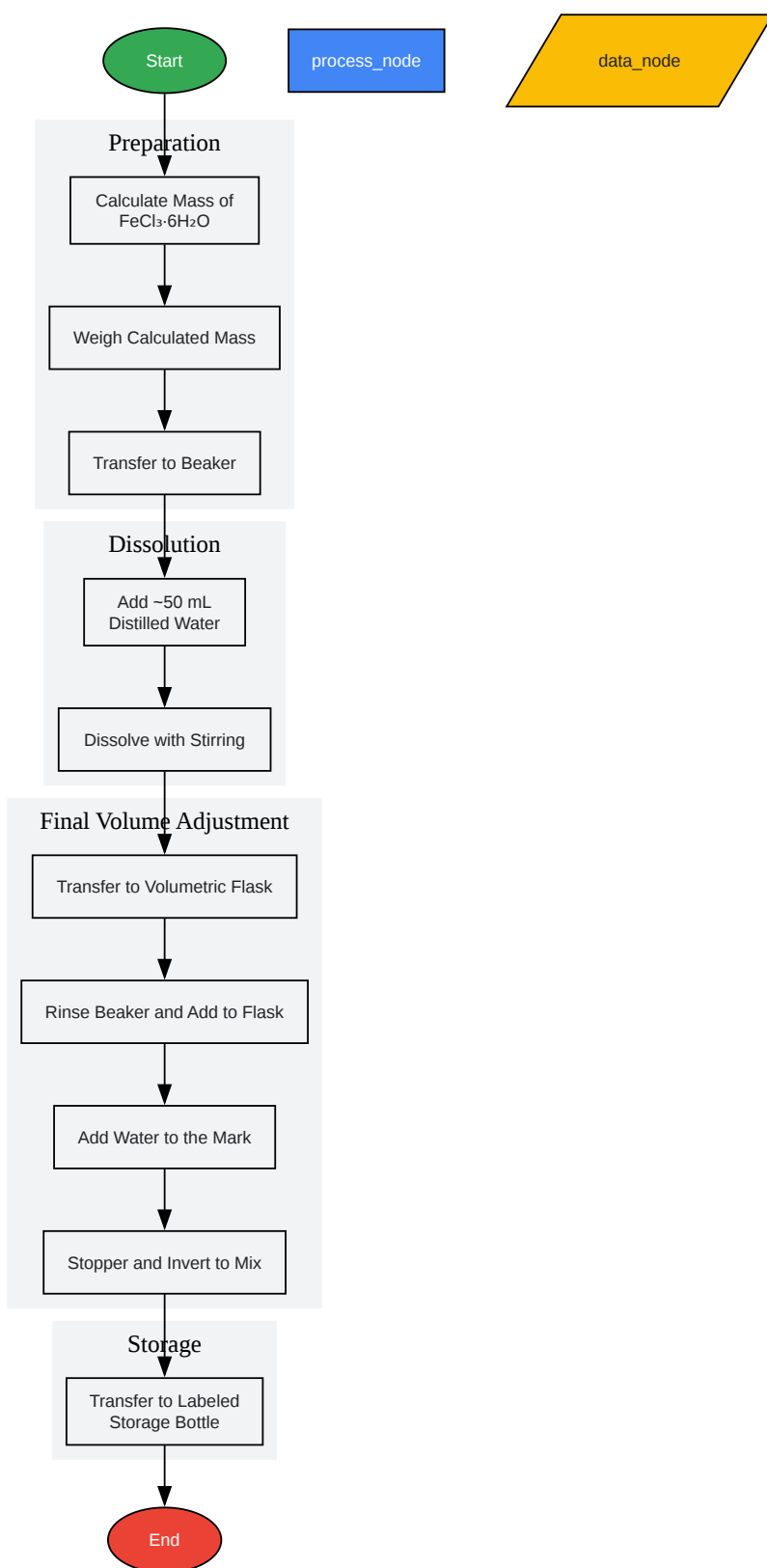
Equipment and Reagents

A list of necessary equipment and reagents for the preparation of the standard solution is provided in Table 2.

Equipment	Reagents
Analytical balance	Iron(III) chloride hexahydrate ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$), ACS reagent grade or higher
Volumetric flask (Class A)	Distilled or deionized water
Beaker	
Graduated cylinder	
Weighing boat/paper	
Spatula	
Magnetic stirrer and stir bar	
Wash bottle with distilled/deionized water	
Personal Protective Equipment (PPE)	

Experimental Protocol

This protocol details the steps for preparing a 100 mL of 0.1 M Iron(III) chloride hexahydrate solution. The workflow for this protocol is illustrated in the diagram below.



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Caption: Experimental workflow for preparing a standard solution of Iron(III) chloride hexahydrate.

5.1. Calculation of Required Mass

To prepare a solution of a specific molarity, the required mass of the solute must be calculated using the following formula:

$$\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

For 100 mL (0.1 L) of a 0.1 M solution of $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$:

$$\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.1 \text{ L} \times 270.30 \text{ g/mol} = 2.703 \text{ g}$$

5.2. Step-by-Step Procedure

- **Weighing:** Accurately weigh 2.703 g of Iron(III) chloride hexahydrate using an analytical balance and a clean, dry weighing boat.
- **Dissolution:** a. Transfer the weighed solid into a clean, dry beaker. b. Add approximately 50 mL of distilled or deionized water to the beaker. c. Place a magnetic stir bar in the beaker and place it on a magnetic stirrer. d. Stir the solution until the solid is completely dissolved. The solution will have a yellow to brown color.
- **Final Volume Adjustment:** a. Carefully transfer the dissolved solution into a 100 mL Class A volumetric flask using a funnel. b. Rinse the beaker, stir bar, and funnel with a small amount of distilled or deionized water, and add the rinsings to the volumetric flask to ensure a quantitative transfer. c. Add distilled or deionized water to the volumetric flask until the bottom of the meniscus is level with the calibration mark. d. Stopper the flask and invert it several times to ensure the solution is homogeneous.

Storage and Stability

Proper storage is crucial to maintain the integrity of the prepared standard solution.

- **Container:** Store the solution in a tightly sealed, properly labeled amber glass or a corrosive-resistant plastic bottle.^[5] Do not store in a volumetric flask.

- **Storage Conditions:** Store the container in a cool, dry, and well-ventilated area away from light.[5] Iron(III) chloride solutions are corrosive to many metals, so they should be stored in appropriate secondary containment.[7]
- **Stability:** The solution has a good shelf life if stored properly.[8] However, it is recommended to prepare fresh solutions for critical applications to ensure accuracy.

Conclusion

This application note provides a comprehensive and detailed protocol for the preparation of a standard solution of Iron(III) chloride hexahydrate. By following these guidelines, researchers, scientists, and drug development professionals can ensure the accuracy and consistency of their experimental results. Adherence to the specified safety precautions is essential to minimize risks associated with handling this chemical.

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